

Effect of sciadonoyl-CoA on gene expression

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Compound of Interest

Compound Name: (5Z,11Z,14Z)-icosatrienoyl-CoA

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An In-depth Technical Guide: The Effect of Sciadonoyl-CoA on Gene Expression

Audience: Researchers, scientists, and drug development professionals.

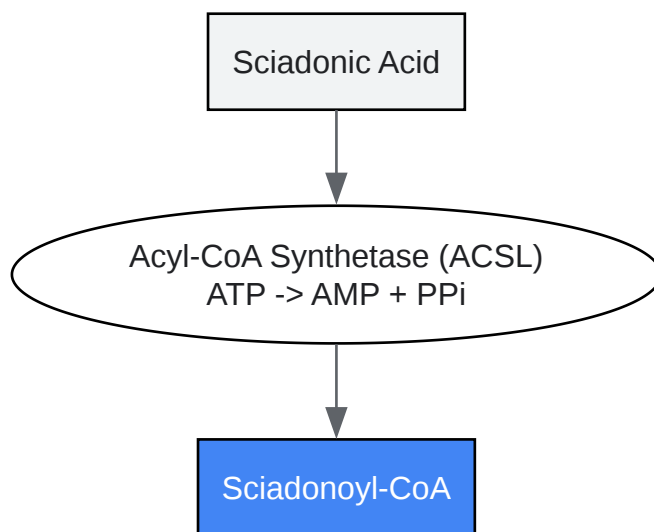
Abstract

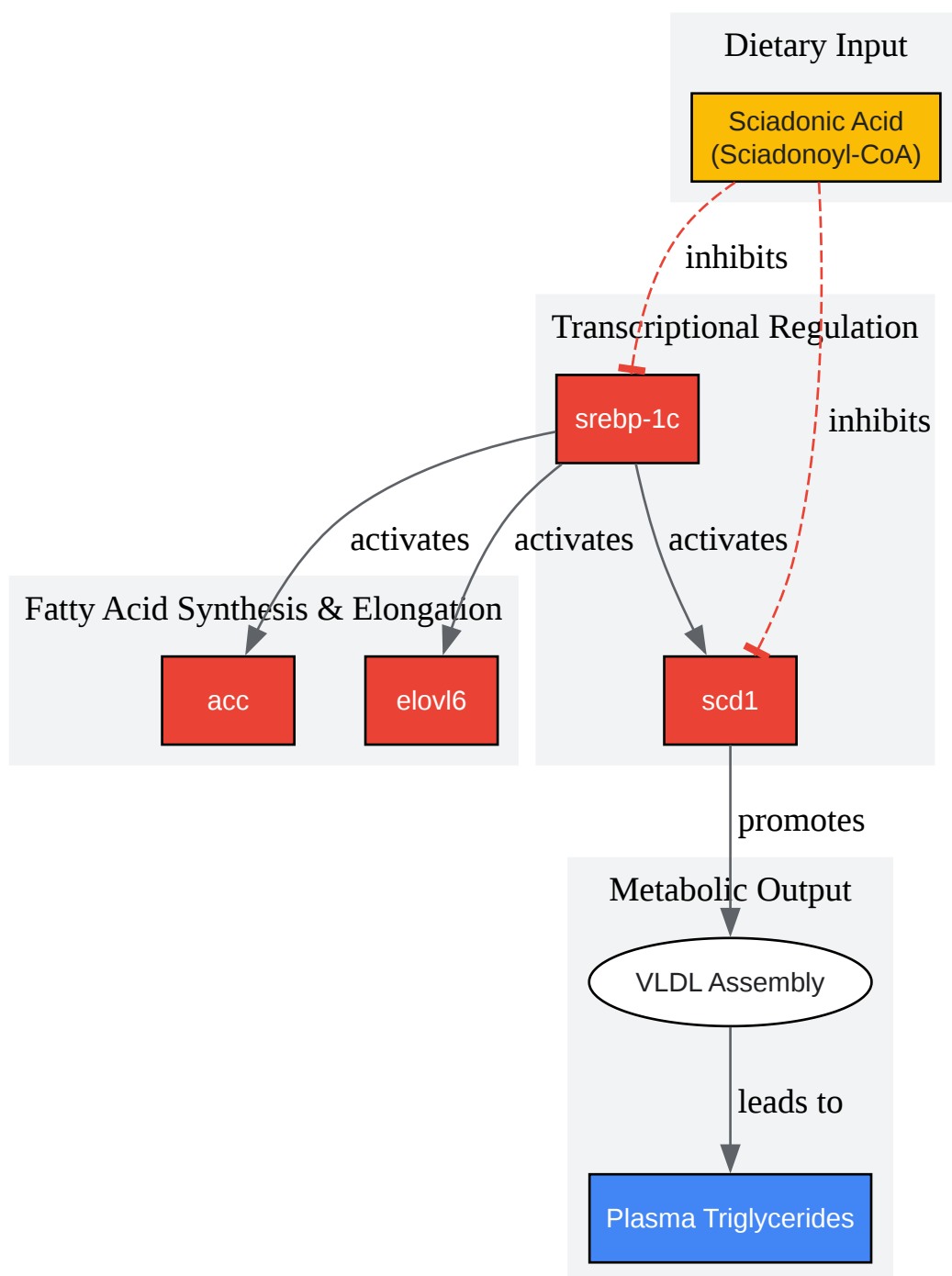
Sciadonic acid (SCA), a non-methylene-interrupted polyunsaturated fatty acid found in the seeds of gymnosperms, is a precursor to the metabolically active sciadonoyl-CoA. Emerging research has identified sciadonoyl-CoA as a significant modulator of gene expression, with profound effects on lipid metabolism and inflammatory signaling pathways. This technical guide provides a comprehensive overview of the mechanisms through which sciadonoyl-CoA exerts its influence, supported by quantitative data, detailed experimental protocols, and visual representations of the core signaling cascades. The primary focus is on its role in regulating hepatic lipogenesis via the inhibition of Stearoyl-CoA Desaturase 1 (SCD1) and its anti-inflammatory effects in macrophages through the suppression of NF- κ B and MAPK signaling. This document is intended to serve as a resource for researchers investigating novel therapeutic strategies for metabolic and inflammatory diseases.

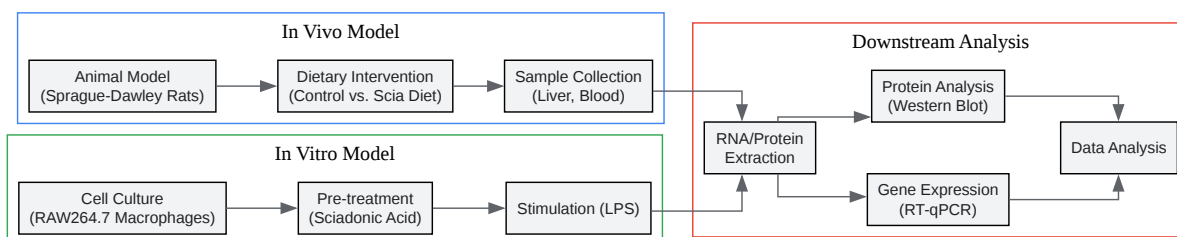
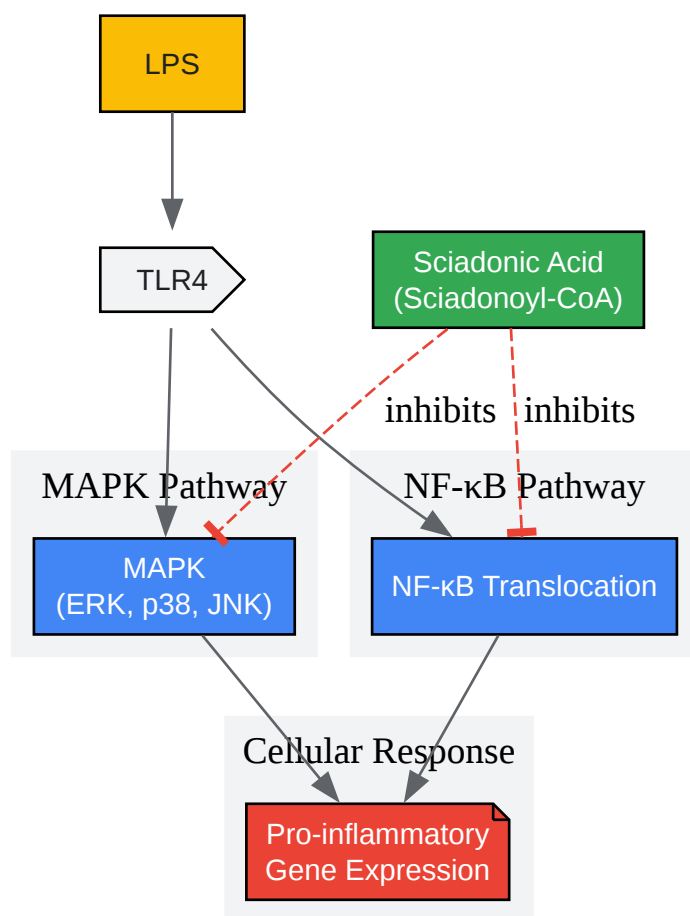
Conversion of Sciadonic Acid to Sciadonoyl-CoA

The biological activity of sciadonic acid is contingent upon its conversion to the corresponding fatty acyl-CoA thioester, sciadonoyl-CoA. This activation is an essential first step for its participation in metabolic pathways. The reaction is catalyzed by acyl-CoA synthetase (ACS) enzymes in an ATP-dependent manner. Long-chain acyl-CoA synthetase isoforms are responsible for activating fatty acids with 12 to 22 carbons, a category that includes sciadonic acid.^[1] This conversion is critical for trapping the fatty acid within the cell and priming it for

subsequent metabolic processes, including incorporation into complex lipids and influencing gene transcription.[1][2]







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References

- 1. Acyl-CoA synthesis, lipid metabolism and lipotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Acyl-CoA Metabolism and Partitioning - PMC [pmc.ncbi.nlm.nih.gov]
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